Protocol for using Fluticasone-d5 Furoate in plasma samples

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Compound of Interest

Compound Name:	*Fluticasone-d5 Furoate*
Cat. No.:	*B1157937*

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Application Note: High-Sensitivity Quantitation of Fluticasone Furoate in Human Plasma Using LC-MS/MS with **Fluticasone-d5 Furoate** Internal Standardization

Executive Summary

Fluticasone Furoate (FF) is a potent synthetic corticosteroid with enhanced affinity for the glucocorticoid receptor.[1][2] Unlike its predecessor Fluticasone Propionate, the furoate ester modification significantly alters its lipophilicity and tissue binding kinetics. Due to its high potency, therapeutic doses are low (often <200 µg), resulting in systemic plasma concentrations in the low picogram per milliliter (pg/mL) range.

This guide outlines a robust protocol for the quantification of FF in human plasma utilizing **Fluticasone-d5 Furoate** as a Stable Isotope Labeled Internal Standard (SIL-IS). The use of a d5-labeled analog is critical for correcting matrix-induced ionization suppression and ensuring accurate quantification at sub-pg/mL levels, offering superior isotopic separation compared to d3 analogs.

Chemical & Physical Context

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Understanding the physicochemical properties of the analyte is the prerequisite for a successful extraction strategy.

Property	Fluticasone Furoate (Analyte)	Fluticasone-d5 Furoate (IS)	Implication for Protocol
Molecular Weight	~538.6 g/mol	~543.6 g/mol	Mass Shift: +5 Da ensures no cross-talk from natural isotopes (M+1, M+2) of the analyte.
LogP	~4.13 (Highly Lipophilic)	~4.13	Solubility: Insoluble in water.[1] Requires organic solvents (MeOH, DMSO) for stock prep. High risk of adsorption to plasticware.[1]
pKa	Neutral (Steroid core)	Neutral	Extraction: pH adjustment is less critical for extraction efficiency but can influence matrix cleanliness.
Precursor Ion	[M+H]+ 539.2	[M+H]+ 544.2	Ionization: Positive ESI mode is required.

Internal Standard Strategy: Why d5?

While d3-labeled standards are common, **Fluticasone-d5 Furoate** provides a distinct advantage in high-sensitivity assays.

- Isotopic Purity: The +5 Da shift places the IS mass well beyond the isotopic envelope of the parent drug, eliminating "cross-signal" contribution even at high analyte concentrations (ULOQ).

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- Carrier Effect: At the Low Limit of Quantitation (LLOQ), the IS acts as a carrier, preventing the adsorption of the trace analyte to container walls during processing.
- Matrix Compensation: The d5 analog co-elutes with the analyte, experiencing the exact same ionization suppression or enhancement from co-eluting phospholipids.

Experimental Protocol

Reagents & Materials[1][3][4][5][6]

- Matrix: Human Plasma (K2EDTA).[3][4]
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Methyl tert-butyl ether (MTBE), Water.
- Additives: Ammonium Formate (10 mM), Formic Acid.
- Consumables: 96-well deep well plates (Polypropylene), Silanized glass inserts (to prevent adsorption).

Stock Solution Preparation

- Analyte Stock: Dissolve Fluticasone Furoate in DMSO to 1 mg/mL.
- IS Stock: Dissolve **Fluticasone-d5 Furoate** in DMSO to 100 µg/mL.
- Working IS Solution: Dilute IS stock in 50:50 MeOH:Water to a concentration of 200 pg/mL.
  - Note: The IS concentration should target the mid-range of the calibration curve signal to ensure linearity.

Sample Preparation: Liquid-Liquid Extraction (LLE)

LLE is selected over Protein Precipitation (PPT) to minimize phospholipid carryover and maximize sensitivity.

- Aliquot: Transfer 250 µL of plasma into a 96-well deep plate.

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- IS Addition: Add 25 µL of Working IS Solution (**Fluticasone-d5 Furoate**). Vortex gently for 30 sec.
- Buffer: Add 50 µL of 0.1M Ammonium Formate (pH ~8).
  - Reasoning: Slight alkalinity helps stabilize the steroid and ensures consistent partitioning.
- Extraction: Add 600 µL of MTBE (Methyl tert-butyl ether).
- Partition: Cap and shake vigorously for 10 minutes. Centrifuge at 4000 rpm for 5 minutes at 4°C.
- Transfer: Flash freeze the aqueous layer (dry ice/acetone bath) and decant the organic supernatant into a clean silanized plate.
- Evaporation: Evaporate to dryness under nitrogen at 40°C.
- Reconstitution: Reconstitute in 100 µL of Mobile Phase (60:40 MeOH:Water + 0.1% Formic Acid).
  - Critical Step: Vortex for a full 60 seconds to ensure desorption of the lipophilic drug from the well walls.

LC-MS/MS Conditions

Chromatography (LC):

- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm) or equivalent sub-2-micron column.
- Mobile Phase A: 5 mM Ammonium Formate in Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 min: 40% B

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- 0.5 min: 40% B
- 3.0 min: 90% B
- 4.0 min: 90% B
- 4.1 min: 40% B (Re-equilibration)

Mass Spectrometry (MS):

- Source: ESI Positive (Electrospray Ionization).
- Mode: MRM (Multiple Reaction Monitoring).[5][4]

MRM Transitions:

Compound	Precursor (Q1)	Product (Q3)	Dwell (ms)	Collision Energy (V)
Fluticasone Furoate	539.2	313.1	100	25
Fluticasone-d5 Furoate	544.2	313.1*	100	25

*Note on IS Fragment: The 313.1 fragment typically corresponds to the steroid core structure. If your specific d5 labeling is on the furoate ester chain, the fragment will remain 313.1. If the labeling is on the steroid core, the fragment will shift to 318.1. Always perform a product ion scan on your specific IS lot to confirm.

Visualization: Workflow & Mechanism

Figure 1: Analytical Workflow for High-Sensitivity Extraction

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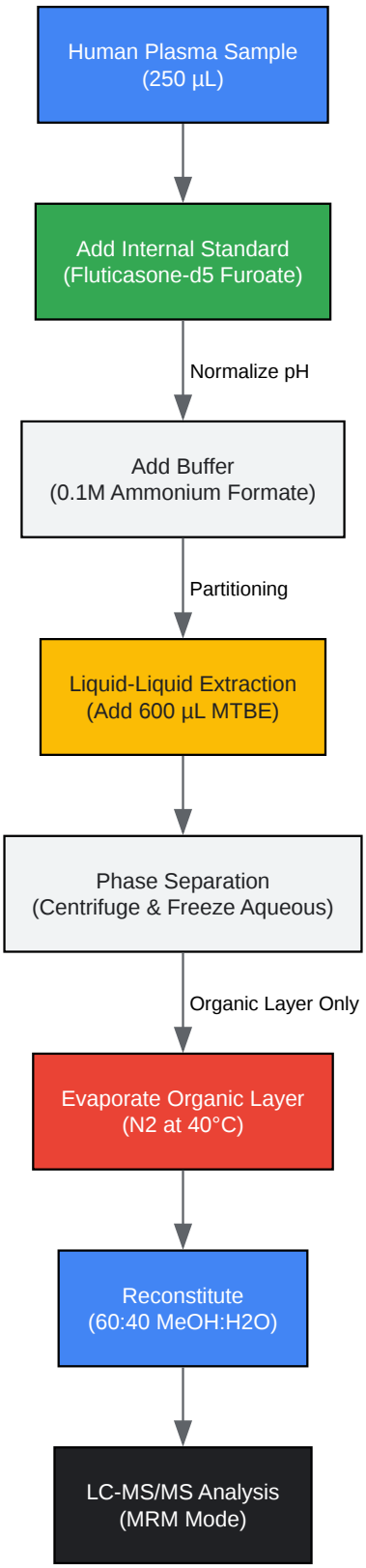

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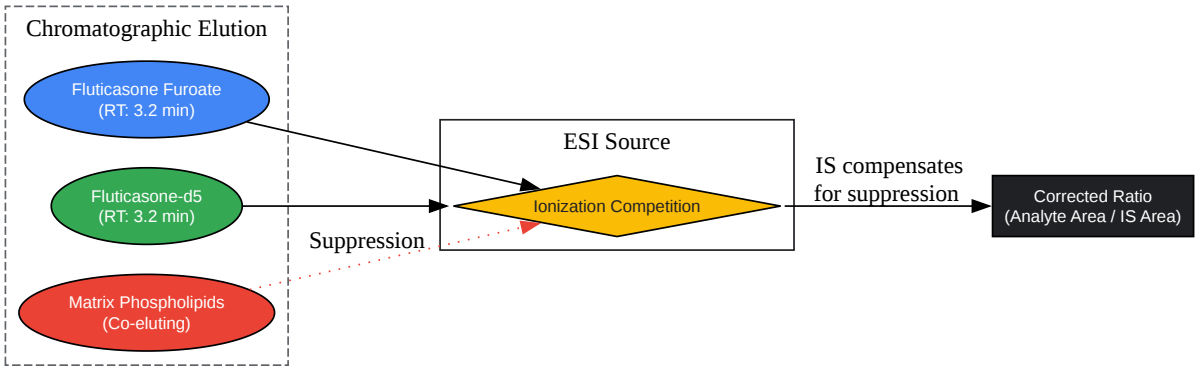
Caption: Step-by-step LLE workflow designed to maximize recovery of lipophilic Fluticasone Furoate.

Figure 2: Matrix Effect Compensation Mechanism



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Caption: Mechanism showing how co-eluting d5-IS corrects for phospholipid-induced ionization suppression.

Validation Parameters (FDA/EMA Guidelines)

To ensure the trustworthiness of this protocol, the following validation criteria must be met:

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Parameter	Acceptance Criteria	Methodological Note
Linearity	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">	Range: 0.5 pg/mL to 100 pg/mL.[4] Weighting: .[4]
LLOQ	Signal-to-Noise > 10:1	Target 0.5 pg/mL.[4] Precision within 20%.
Accuracy	85-115%	80-120% at LLOQ.
Precision	CV < 15%	CV < 20% at LLOQ.
Matrix Effect	IS Normalized Factor ~ 1.0	Compare extracted spike vs. post-extraction spike. The d5 IS should mirror the analyte's suppression.
Recovery	> 70% consistent	LLE with MTBE typically yields >85% recovery for corticosteroids.[4]

Troubleshooting & Optimization

- Issue: Low Sensitivity (High LLOQ)
  - Cause: Adsorption of FF to plastic.
  - Solution: Use low-binding plates or silanized glass. Ensure the reconstitution solvent has at least 40% organic content to keep the drug in solution.
- Issue: Peak Tailing
  - Cause: Column interaction.
  - Solution: Increase column temperature to 40-50°C. Ensure the injection solvent strength matches the initial mobile phase conditions.
- Issue: Signal Instability

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- Cause: Ester hydrolysis.
- Solution: Keep all samples at 4°C. Process rapidly. Avoid highly acidic or basic buffers for extended periods.

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